Technical Monograph: Characterization and Application of 1-Bromohexane-d5 ( )[1]

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Compound of Interest

Compound Name:	*1-Bromohexane-5,5,6,6,6-D5*
Cat. No.:	*B13856230*

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Executive Summary

1-Bromohexane-d5 (specifically the

-labeled isotopologue, **1-Bromohexane-5,5,6,6,6-d5**) represents a critical tool in modern drug discovery, serving primarily as a metabolic probe and an internal standard.[1] By substituting the terminal ethyl group hydrogens with deuterium, researchers exploit the Kinetic Isotope Effect (KIE) to modulate metabolic stability against

-oxidation or to provide a mass-shifted anchor for quantitative bioanalysis.[1]

This guide provides a definitive technical profile of 1-Bromohexane-d5, distinguishing its physical behaviors from the non-deuterated parent (1-Bromohexane) and outlining the rigorous protocols required for its validation in pharmaceutical workflows.[1]

Physiochemical Profile

The substitution of hydrogen (

H) with deuterium (

H) introduces subtle but measurable changes in physical properties.[2][3] While the electronic

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environment remains largely similar, the doubling of mass at the isotopic sites significantly impacts density and vibrational frequency.

Comparative Properties Table

Property	1-Bromohexane (Protio)	1-Bromohexane-d5 (Deutero)	Technical Note
CAS Number	111-25-1	111-25-1 (Generic) / Specific labeling often proprietary	Vendors often list under parent CAS with suffix description.[1]
Formula			Mass shift of +5.03 Da.[1]
Molecular Weight	165.07 g/mol	~170.10 g/mol	Calculated based on Da.[1]
Density (20°C)	1.176 g/mL	1.212 g/mL (Predicted)	.[1]
Boiling Point	154–158°C	154–157°C	D-isotopologues often exhibit slightly lower BPs due to reduced polarizability (C-D < C-H).[1]
Refractive Index			Lower molar refraction of C-D bonds.[1]
Solubility	Immiscible in water; Soluble in EtOH, Ether	Identical	Solvation enthalpy is largely unaffected by deuteration.[1]

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> *Critical Insight: The density increase (~3%) is the most reliable bulk physical method for distinguishing the deuterated stock from the protio-analog without destructive analysis.[1]*

Spectroscopic Identification (The "Fingerprint")

To validate the isotopic purity and regiochemistry of 1-Bromohexane-d5, a multi-modal spectroscopic approach is required.

A. Nuclear Magnetic Resonance (H-NMR)

The hallmark of high-quality **1-Bromohexane-5,5,6,6,6-d5** is the silencing of specific signals.[1]

- Protio-Reference: The terminal methyl group (

) appears as a triplet at

  ppm.[1] The adjacent methylene (

) appears as a multiplet at

  ppm.[1]
- Deutero-Target:
  - 0.88 ppm: Signal must be absent (or <1% integration for >99% enrichment).[1]
  - 1.3 ppm: Integration reduced significantly (loss of C-5 protons).[1]
  - 3.40 ppm: Triplet (

) remains unchanged, serving as the internal integration standard (2H).[1]

B. Mass Spectrometry (GC-MS)[1]

- Ionization: EI (70 eV).[1]

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- Molecular Ion (

  ): Shift from

  164/166 (due to

) to

  169/171.[1]

- Fragmentation: Look for the loss of the deuterated ethyl group.
  - Protio: Loss of

    (29 Da).[1]
  - Deutero:[3] Loss of

    (34 Da).[1]

C. Infrared Spectroscopy (FT-IR)

- C-H Stretch: 2850–2960 cm

  (Intensity reduced).[1]

- C-D Stretch: New diagnostic bands appear at 2100–2200 cm

  .[1] This region is typically silent in non-deuterated organic molecules, providing a rapid purity check.[1]

Experimental Protocols

Protocol A: Isotopic Enrichment Verification (GC-MS)

Objective: Quantify the percentage of

(protio) impurity in the

stock.

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- Sample Prep: Dilute 10 µL of 1-Bromohexane-d5 in 1 mL of HPLC-grade Dichloromethane (DCM).
- Injection: 1 µL, Split ratio 20:1.
- Column: DB-5ms or equivalent non-polar capillary column (30m x 0.25mm).
- Temperature Program: 40°C (hold 2 min)

  10°C/min

  200°C.
- SIM Mode Acquisition: Monitor ions:
  - 135/137 (M-29, Protio fragment)[1]
  - 135/137 (M-34, Deutero fragment—note the coincidence requires careful molecular ion monitoring)
  - Target: Monitor Molecular Ions

    (

) and

    (

).
- Calculation:

  [1]

Protocol B: Metabolic Stability Assay (Microsomal)

Objective: Assess the suppression of

-oxidation.[1]

- Incubation System: Liver Microsomes (Human/Rat), 0.5 mg/mL protein.[1]

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- Substrate: 1 µM 1-Bromohexane (Control) vs. 1 µM 1-Bromohexane-d5.[1]
- Cofactor: NADPH regenerating system (1 mM).
- Timepoints: 0, 5, 15, 30, 60 min at 37°C.
- Quench: Ice-cold Acetonitrile containing Internal Standard.
- Analysis: LC-MS/MS monitoring disappearance of parent.
- Result: Calculate

  (Intrinsic Clearance).[1] Expect

  if

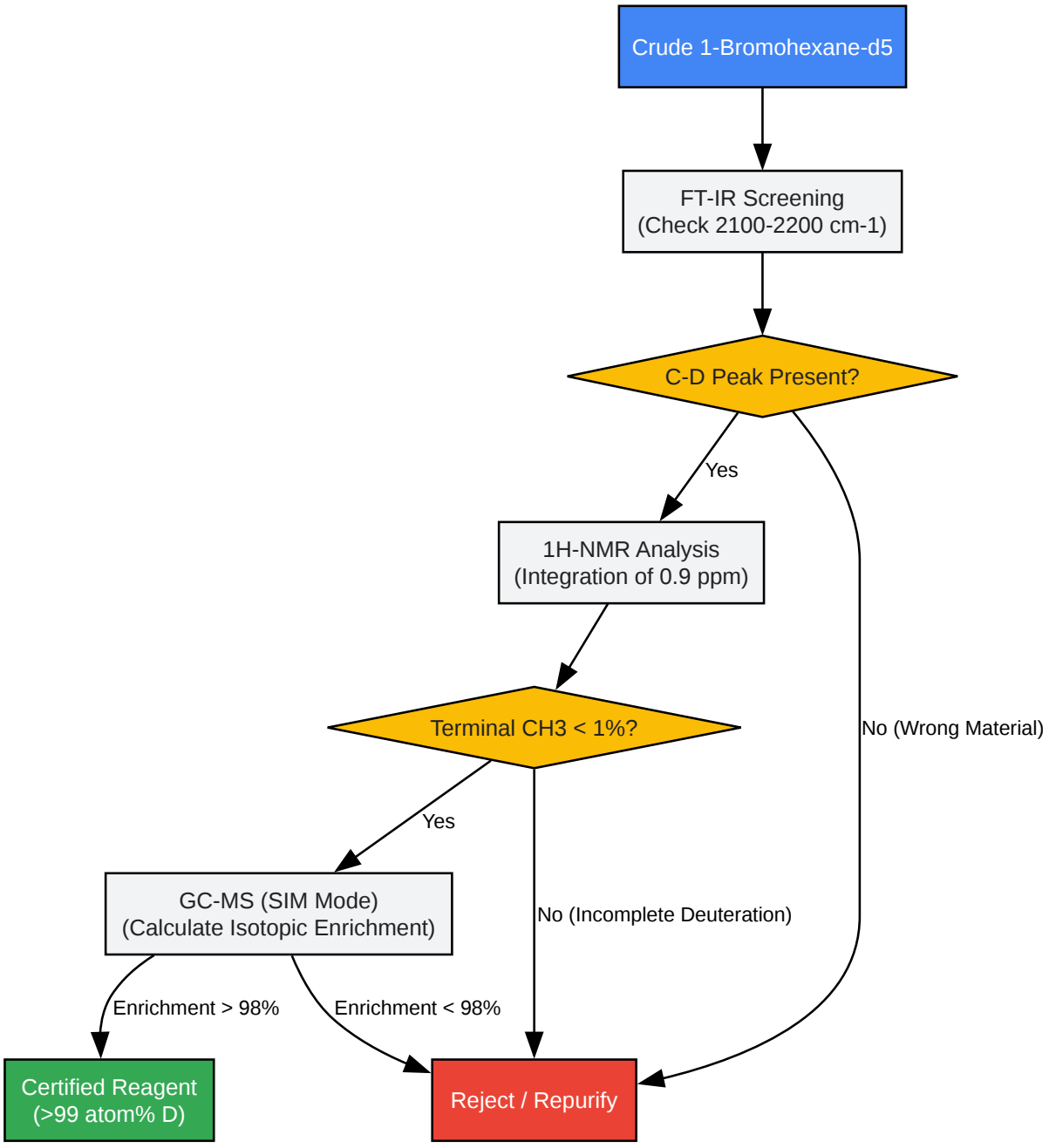
  -oxidation is rate-limiting.[1]

Visualizations & Workflows

Diagram 1: Characterization Workflow

This flowchart illustrates the self-validating logic required to certify the reagent before use in critical assays.

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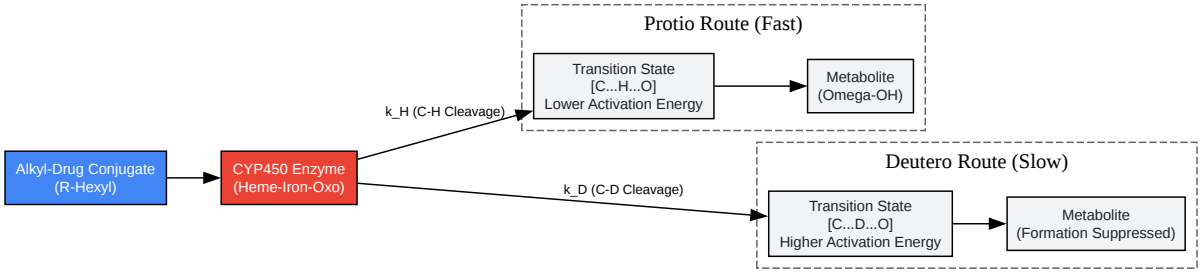
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Caption: Step-wise analytical validation workflow ensuring isotopic purity prior to DMPK application.

Diagram 2: The Deuterium Switch Mechanism

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This diagram details the kinetic basis for using 1-Bromohexane-d5 to block metabolic degradation.[1]



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Caption: Mechanism of the Primary Kinetic Isotope Effect (KIE). C-D bond strength retards CYP450 oxidation.

Applications in Drug Development[2][3][4][5]

The "Deuterium Switch"

In drug design, 1-Bromohexane-d5 is rarely the final drug but is used as a building block to attach a deuterated hexyl chain to a pharmacophore.[1]

- Metabolic Hotspot Blocking: Long alkyl chains are prone to

  -oxidation (at the terminal methyl) and

  oxidation.[1] By using the

  variant, the terminal positions are "hardened."[1]

- Mechanism: The Carbon-Deuterium (C-D) bond is shorter and stronger than the C-H bond due to lower zero-point vibrational energy.[1]

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- Result: This increases the activation energy for the Hydrogen Atom Transfer (HAT) step in CYP450 catalysis.[1] If this step is rate-determining, the metabolic clearance decreases (

  ), potentially increasing the drug's half-life (

) [1].[1]

Internal Standard Usage

In quantitative bioanalysis (LC-MS/MS), 1-Bromohexane-d5 serves as an ideal internal standard for hexyl-halide quantification.[1]

- Co-elution: It retains the same chromatographic retention time as the analyte (essential for compensating matrix effects).
- Mass Discrimination: The +5 Da shift prevents cross-talk between the analyte and standard channels in the mass spectrometer.

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